

# Prometon-d3 Analytical Standard: A Technical Guide for Researchers

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Compound Name: **Prometon-d3**

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This technical guide provides an in-depth overview of the **Prometon-d3** analytical standard, its commercial availability, key technical data, and its application in analytical methodologies.

**Prometon-d3**, a deuterium-labeled analog of the herbicide Prometon, serves as an essential internal standard for accurate quantification in various analytical techniques, particularly mass spectrometry-based methods.

## Commercial Suppliers and Product Specifications

**Prometon-d3** is available from several reputable suppliers of analytical standards. The following table summarizes the key information for products offered by prominent vendors.

Supplier	Product Name	Product Code	CAS Number	Molecular Formula	Molecular Weight	Purity	Format
LGC Standards	Prometo n-d3 (methoxy -d3)	CDN-D-6802	1219803-43-6	C10H16 D3N5O	228.31	99 atom % D, min 98% Chemical Purity[1]	Neat
MedChemExpress	Prometo n-d3	HY-W414805 S1	1219803-43-6	C10H16 D3N5O	228.31	Not specified	Not specified
Santa Cruz Biotechnology	Prometon	sc-239633	1610-18-0	C10H19 N5O	225.29	Not specified	Not specified

Note: While Santa Cruz Biotechnology is a known supplier of chemical standards, the listed product is for the unlabeled Prometon. Researchers should verify the availability of the deuterated standard directly.

## Quantitative Data from a Representative Certificate of Analysis

While a specific Certificate of Analysis for every batch of **Prometon-d3** should be obtained from the supplier at the time of purchase, the following table represents typical data found on such a document, based on examples from leading suppliers for similar deuterated standards. [2][3][4][5]

Parameter	Specification	Method
Chemical Purity	≥ 98%	HPLC
Isotopic Enrichment	≥ 99 atom % D	Mass Spectrometry
Identity	Conforms to structure	<sup>1</sup> H-NMR, Mass Spectrometry
Residual Solvents	≤ 0.5%	<sup>1</sup> H-NMR
Water Content	≤ 0.5%	Karl Fischer Titration
Appearance	White to off-white solid	Visual
Storage Condition	2-8°C, protect from light	-

## Experimental Protocol: Quantification of Prometon using Prometon-d3 by LC-MS/MS

This protocol is adapted from established methods for the analysis of Prometon in environmental samples and is suitable for researchers developing quantitative assays.[\[6\]](#) The use of **Prometon-d3** as an internal standard is crucial for correcting for matrix effects and variations in instrument response.

1. Objective: To quantify the concentration of Prometon in a given matrix (e.g., water, soil extract, biological fluid) using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with isotope dilution.

### 2. Materials:

- Prometon analytical standard
- **Prometon-d3** analytical standard (Internal Standard, IS)
- HPLC-grade acetonitrile, methanol, and water
- Formic acid
- Syringe filters (0.22 µm)

### 3. Instrumentation:

- High-Performance Liquid Chromatograph (HPLC)
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

#### 4. Standard Preparation:

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Prometon and **Prometon-d3** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Prometon primary stock solution with a suitable solvent (e.g., 50:50 acetonitrile:water).
- Internal Standard Spiking Solution: Prepare a working solution of **Prometon-d3** at a fixed concentration (e.g., 100 ng/mL) in the same solvent.

#### 5. Sample Preparation:

- For liquid samples, a simple dilution may be sufficient.
- For solid samples, an appropriate extraction procedure (e.g., solid-phase extraction, liquid-liquid extraction) must be developed and validated.
- To a known volume or mass of the sample, add a precise volume of the **Prometon-d3** internal standard spiking solution.
- Vortex the sample and, if necessary, centrifuge and filter the supernatant through a 0.22  $\mu$ m syringe filter before analysis.

#### 6. LC-MS/MS Analysis:

- LC Conditions:
  - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m)
  - Mobile Phase A: Water with 0.1% formic acid
  - Mobile Phase B: Acetonitrile with 0.1% formic acid
  - Gradient: A suitable gradient to separate Prometon from matrix interferences (e.g., start with 95% A, ramp to 5% A over 5 minutes, hold for 2 minutes, and re-equilibrate).
  - Flow Rate: 0.3 mL/min
  - Injection Volume: 5  $\mu$ L
- MS/MS Conditions:
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Prometon:m/z 226.2 → 184.2 (Quantifier), 226.2 → 142.1 (Qualifier)
    - **Prometon-d3**:m/z 229.2 → 187.2 (Quantifier)
  - Optimize cone voltage and collision energy for each transition to achieve maximum sensitivity.

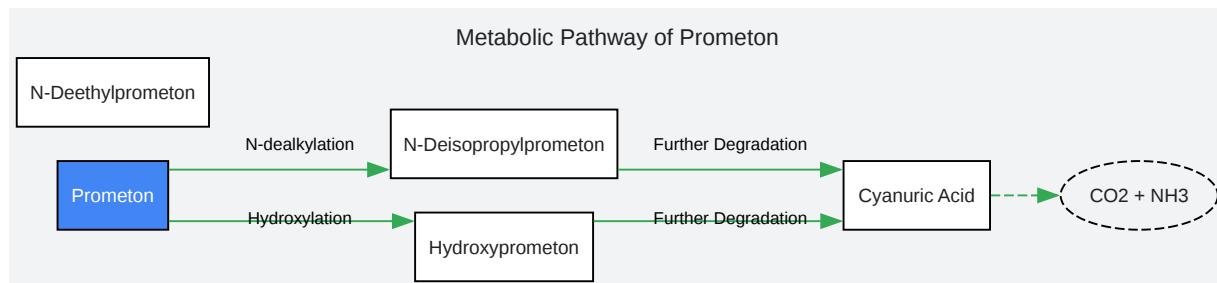
## 7. Data Analysis:

- Integrate the peak areas for the quantifier MRM transitions of both Prometon and **Prometon-d3**.
- Calculate the ratio of the peak area of Prometon to the peak area of **Prometon-d3** for each standard and sample.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the Prometon standards.
- Determine the concentration of Prometon in the samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Metabolic Pathway of Prometon

The following diagram illustrates the primary metabolic pathway of Prometon in mammals, which involves N-dealkylation and hydroxylation.

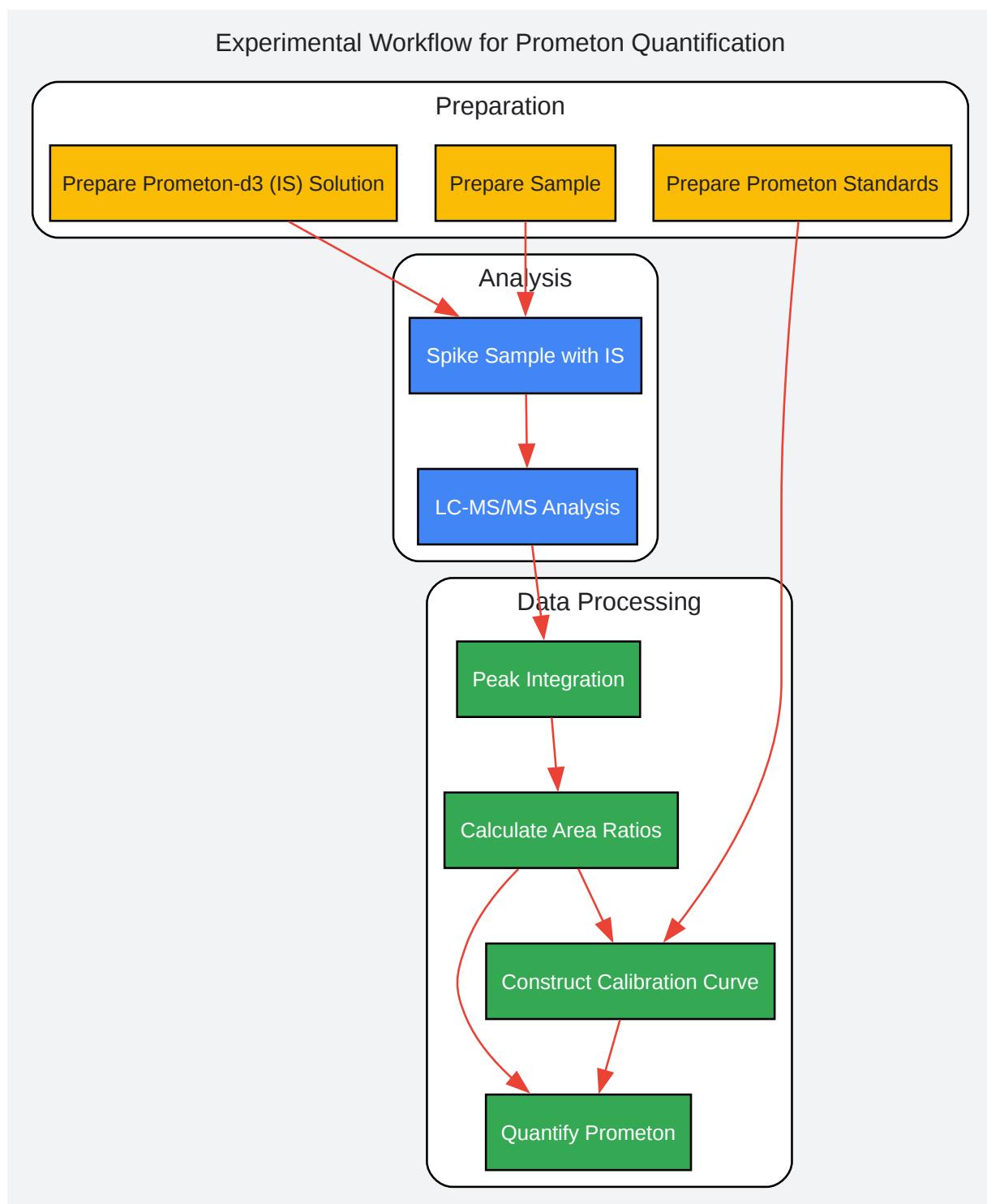


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Caption: Metabolic degradation pathway of Prometon.

### Experimental Workflow for Prometon Quantification

This diagram outlines the logical flow of the experimental protocol for quantifying Prometon using an internal standard.



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Caption: Workflow for Prometon quantification using an internal standard.

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